

# Section 1: Compound Identification and Physicochemical Overview

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## Compound of Interest

Compound Name: **1-(7-Bromoquinolin-3-yl)ethanone**

Cat. No.: **B2648112**

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**1-(7-Bromoquinolin-3-yl)ethanone** is a bromo-substituted heterocyclic ketone. As a quinoline derivative, it serves as a valuable building block in medicinal chemistry and materials science. Its reactivity is primarily centered around the ketone functional group and the potential for substitution on the quinoline ring system. Understanding its chemical nature is foundational to its safe and effective use in a research environment. While comprehensive safety data for this specific molecule is not extensively published, a robust safety protocol can be established by examining data from the quinoline parent structure and related bromo-substituted aromatic compounds.

This guide provides a detailed framework for researchers, scientists, and drug development professionals to manage **1-(7-Bromoquinolin-3-yl)ethanone** safely, ensuring both personal safety and experimental integrity.

Property	Value	Source
IUPAC Name	1-(7-bromoquinolin-3-yl)ethanone	<a href="#">[1]</a>
CAS Number	1228552-87-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>8</sub> BrNO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	250.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to light yellow solid	<a href="#">[3]</a>

## Section 2: Hazard Identification and Toxicological Profile

The primary hazards associated with **1-(7-Bromoquinolin-3-yl)ethanone** are inferred from its structural class. Quinoline itself is classified as harmful if swallowed or in contact with skin, causes serious eye irritation, and is suspected of causing genetic defects and cancer[4][5]. The presence of the bromine atom and the ketone group may further modify its toxicological profile.

### GHS Hazard Classification (Anticipated)

Hazard Class	Category	Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5] [7]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[5][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[7]

### Causality Behind Hazards:

- **Oral Toxicity:** Heterocyclic compounds can interfere with fundamental biological processes upon ingestion. The "Harmful if swallowed" classification necessitates immediate medical attention if ingested[6].
- **Skin and Eye Irritation:** Aromatic ketones and halogenated heterocycles are often irritants. Direct contact with skin or eyes can lead to inflammation, redness, and pain[7][8]. Prolonged skin contact may lead to the absorption of harmful quantities of the substance[9].
- **Respiratory Irritation:** As a solid powder, airborne dust presents an inhalation hazard. The fine particles can irritate the mucous membranes and the upper respiratory tract[7]. Therefore, handling should always occur in a well-ventilated area, preferably a chemical fume hood[10].

## Section 3: Proactive Safety Protocols and Personal Protective Equipment (PPE)

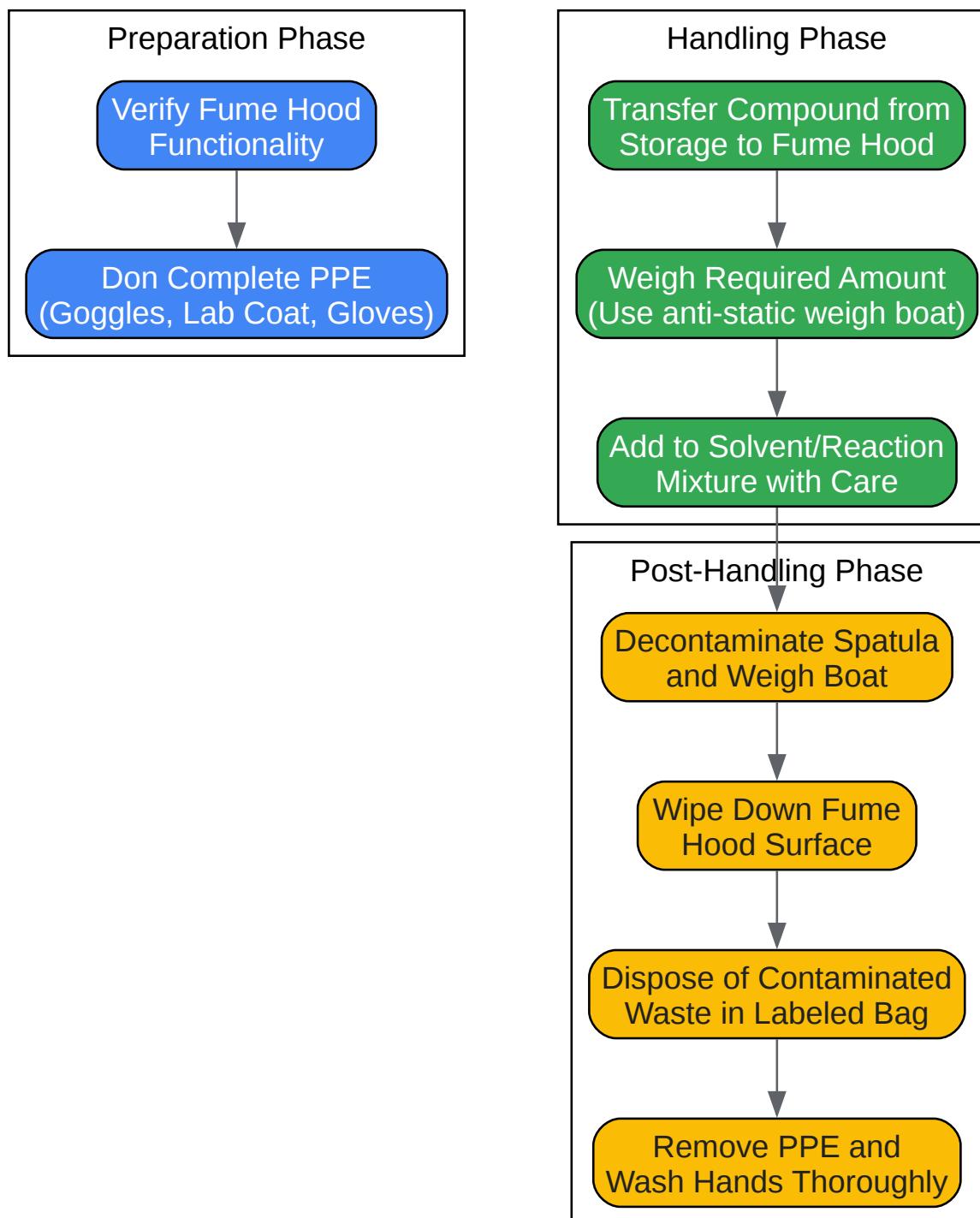
A self-validating safety system relies on consistent and correct implementation of engineering controls and PPE. The following protocols are designed to minimize exposure during routine handling.

### Engineering Controls:

- Chemical Fume Hood: All weighing, transferring, and reaction workups involving **1-(7-Bromoquinolin-3-yl)ethanone** must be performed inside a certified chemical fume hood[10]. This is the primary defense against inhaling fine dust or potential vapors.
- Safety Showers & Eyewash Stations: Ensure that a safety shower and eyewash station are unobstructed and readily accessible in the immediate vicinity of the work area[11].

### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are mandatory[12]. Standard safety glasses do not offer sufficient protection against dust particles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected for integrity before each use and changed immediately if contamination is suspected[12].
- Protective Clothing: A full-length laboratory coat, closed-toed shoes, and long pants are required to protect the skin[4].



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Caption: Standard workflow for handling **1-(7-Bromoquinolin-3-yl)ethanone**.

## Section 4: First Aid and Emergency Response

Immediate and appropriate first aid is critical in mitigating the effects of accidental exposure.

Step-by-Step First Aid Protocols:

- In Case of Eye Contact:
  - Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete rinsing[5][7].
  - Remove contact lenses if present and easy to do[7].
  - Seek immediate medical attention[10].
- In Case of Skin Contact:
  - Remove all contaminated clothing and shoes without delay[11].
  - Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes[7].
  - If skin irritation persists, seek medical attention[7].
- In Case of Inhalation:
  - Move the individual to fresh air immediately[7][8].
  - If breathing is difficult or has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled[11].
  - Seek immediate medical attention[11].
- In Case of Ingestion:
  - Do NOT induce vomiting[10][11].
  - Rinse the mouth with water[5][9].

- Never give anything by mouth to an unconscious person[8].
- Call a physician or poison control center immediately[10].

## Section 5: Storage, Stability, and Incompatibility

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area[10][11]. Supplier recommendations suggest that storage at room temperature is acceptable[2][3]. Keep the container sealed to protect from atmospheric moisture[4][9].
- Stability: The compound is stable under recommended storage conditions[10].
- Incompatible Materials: Avoid contact with strong oxidizing agents, which can lead to vigorous reactions[10][11].

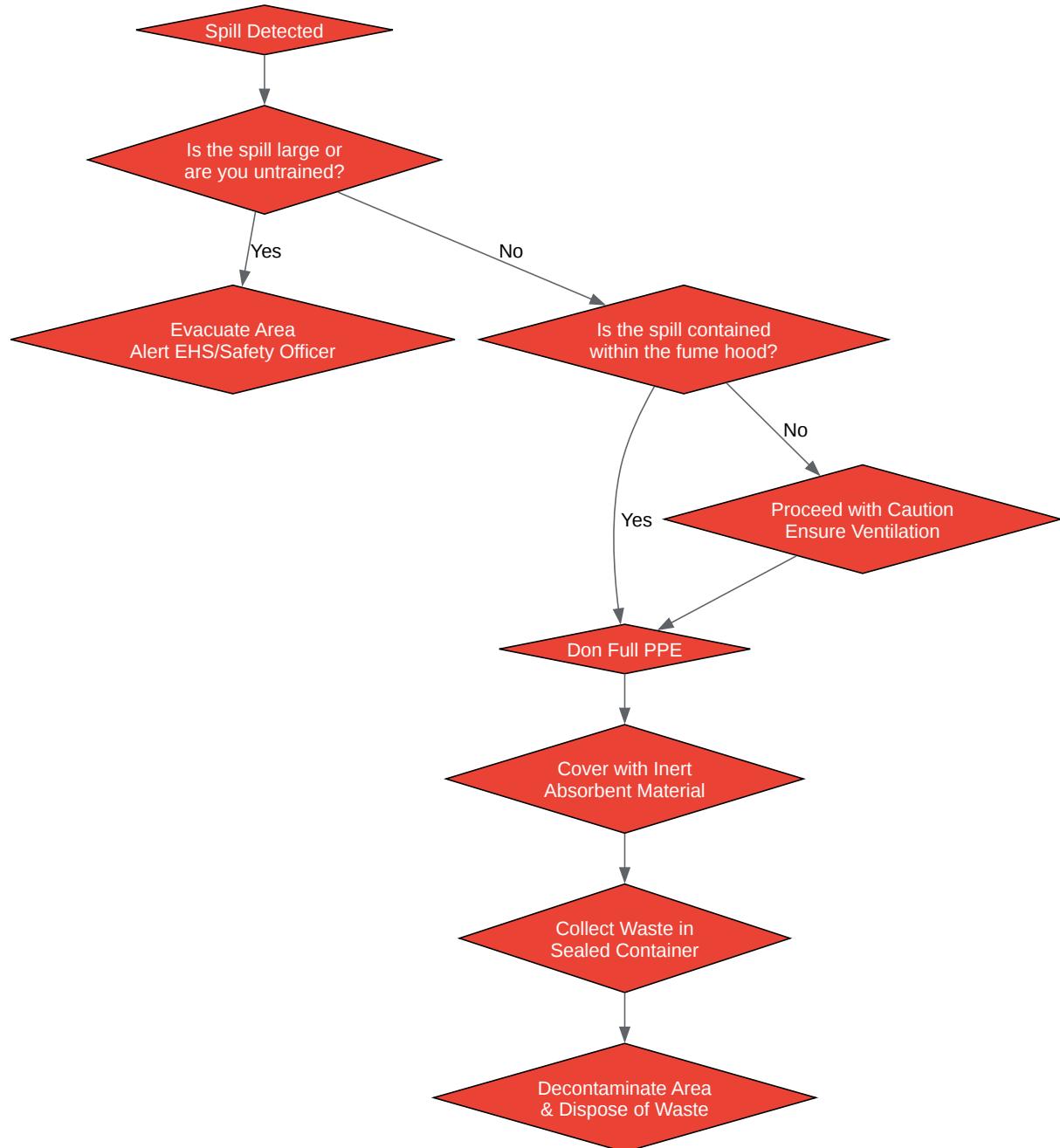
## Section 6: Accidental Release and Spill Management

A prepared response to a spill minimizes laboratory contamination and personnel exposure.

Protocol for Spill Cleanup:

- Evacuate & Ventilate: Evacuate all non-essential personnel from the immediate area. Ensure the area is well-ventilated (ensure fume hood is operational)[13].
- Control Ignition Sources: Remove all sources of ignition[14].
- Contain the Spill: Wearing full PPE, cover the spill with an inert, non-flammable absorbent material such as sand, diatomaceous earth, or vermiculite[9][15].
- Collect the Material: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal[10][14]. Avoid creating dust[11].
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

- Dispose: All contaminated materials, including cleaning supplies and PPE, must be disposed of as hazardous waste according to institutional and local regulations[7]. Do not allow the chemical to enter drains or waterways[5][15].

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Caption: Decision workflow for responding to a chemical spill.

## Section 7: Fire and Explosion Data

- Flammability: As an organic solid, it may be combustible at high temperatures[8].
- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>)[9][15]. Avoid using a direct, heavy water stream which could scatter the powder[9].
- Hazardous Combustion Products: Thermal decomposition can produce toxic and corrosive gases, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide (HBr)[8][11]. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear[11][15].

## Section 8: Disposal Considerations

Chemical waste must be managed to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal Method: Dispose of **1-(7-Bromoquinolin-3-yl)ethanone** and any contaminated materials through a licensed hazardous waste disposal contractor[7][16]. The material may be disposed of via controlled incineration with flue gas scrubbing[14]. Do not dispose of down the drain or in general waste[5][13].
- Contaminated Packaging: Empty containers should be treated as hazardous waste, triple-rinsed if appropriate, and disposed of according to regulations[14].

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## References

1. 1-(7-bromoquinolin-3-yl)ethanone | 1228552-87-1 [chemicalbook.com]
2. 1228552-87-1|1-(7-Bromoquinolin-3-yl)ethanone|BLD Pharm [bldpharm.com]
3. 1-(7-bromoquinolin-3-yl)ethanone CAS#: 1228552-87-1 [m.chemicalbook.com]

- 4. lobachemie.com [lobachemie.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. assets.thermofisher.cn [assets.thermofisher.cn]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. technopharmchem.com [technopharmchem.com]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. chemos.de [chemos.de]
- 13. angenechemical.com [angenechemical.com]
- 14. chemicalbook.com [chemicalbook.com]
- 15. pentachemicals.eu [pentachemicals.eu]
- 16. chemical.kao.com [chemical.kao.com]
- To cite this document: BenchChem. [Section 1: Compound Identification and Physicochemical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2648112#1-7-bromoquinolin-3-yl-ethanone-safety-storage-and-handling\]](https://www.benchchem.com/product/b2648112#1-7-bromoquinolin-3-yl-ethanone-safety-storage-and-handling)

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